

Technical Support Center: Bio-Layer Interferometry (BLI) & Octet® Assays

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Compound of Interest

Compound Name: *Btbct*

Cat. No.: *B1603361*

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Welcome to the technical support center for Bio-Layer Interferometry (BLI) assays. This resource provides troubleshooting guidance and answers to frequently asked questions, specifically focusing on the common challenge of non-specific binding (NSB).

Troubleshooting Guide: Non-Specific Binding

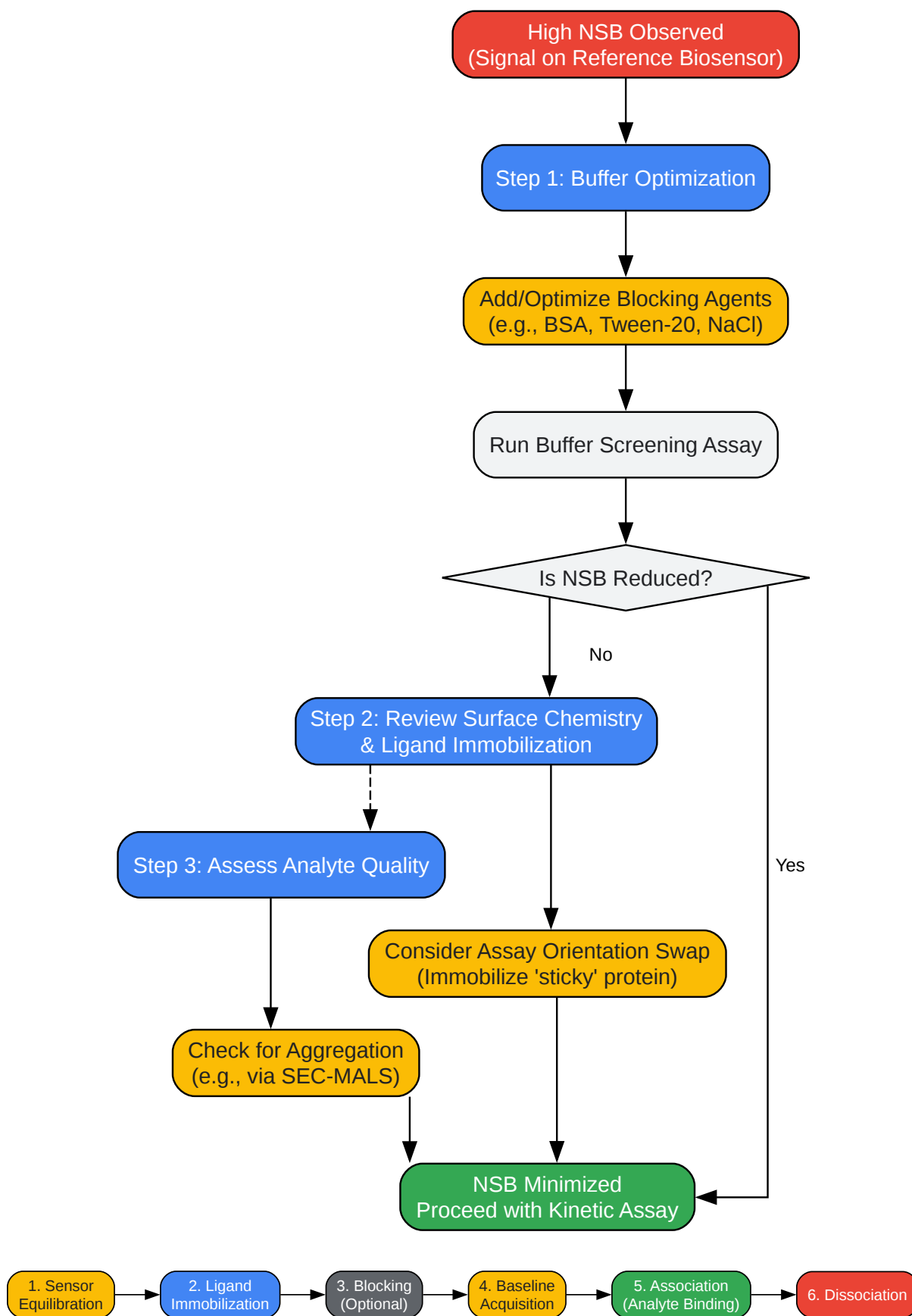
Non-specific binding (NSB) is a frequent issue in BLI experiments where the analyte binds to the biosensor surface or other materials instead of the intended ligand. This can obscure the true binding signal, leading to inaccurate kinetic and affinity measurements.^[1] This guide provides a systematic approach to identifying and mitigating NSB.

Q1: My analyte shows high binding to the reference biosensor. What should I do?

High signal on a reference biosensor (with no immobilized ligand) is a clear indicator of non-specific binding. Follow this troubleshooting workflow to diagnose and resolve the issue.

Troubleshooting Workflow for Non-Specific Binding

This diagram outlines the recommended steps to address high non-specific binding. Start with buffer optimization, as it is often the most effective and straightforward approach.



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References

- 1. Overcoming Non-Specific Binding in Biolayer Interferometry Scientific Article | Sartorius [sartorius.com]
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